

# An In-depth Technical Guide on (2-Amino-5-chlorophenyl)methanol

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## Compound of Interest

Compound Name: (2-Amino-5-chlorophenyl)methanol

Cat. No.: B1269084

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## Audience: Researchers, scientists, and drug development professionals.

This document provides core physicochemical data for **(2-Amino-5-chlorophenyl)methanol**, a key reagent and intermediate in various chemical syntheses.

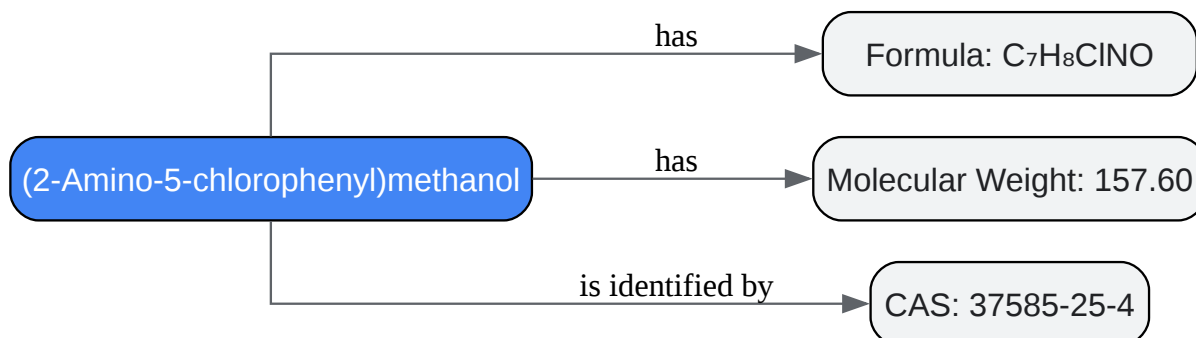
## Core Data Summary

The fundamental molecular properties of **(2-Amino-5-chlorophenyl)methanol** have been collated from verified sources and are presented below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

| Identifier        | Value                                 |
|-------------------|---------------------------------------|
| Molecular Formula | C <sub>7</sub> H <sub>8</sub> ClNO[1] |
| Molecular Weight  | 157.60 g/mol [1][2][3]                |
| CAS Number        | 37585-25-4[1][2][3]                   |
| Melting Point     | 107-109°C                             |

## Logical Relationships

The following diagram illustrates the relationship between the compound's name and its fundamental molecular identifiers.



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Fig. 1: Core Identifiers

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## References

- 1. 37585-25-4|(2-Amino-5-chlorophenyl)methanol|BLD Pharm [bldpharm.com]
- 2. (2-Amino-5-chlorophenyl)methanol | 37585-25-4 [sigmaaldrich.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
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